

# Application Notes and Protocols: Functional Group Tolerance of n-Butylzinc Bromide in Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bromozinc(1+);butane

Cat. No.: B061457

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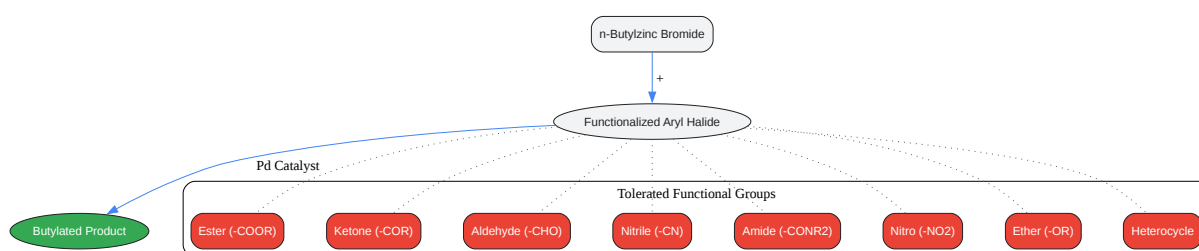
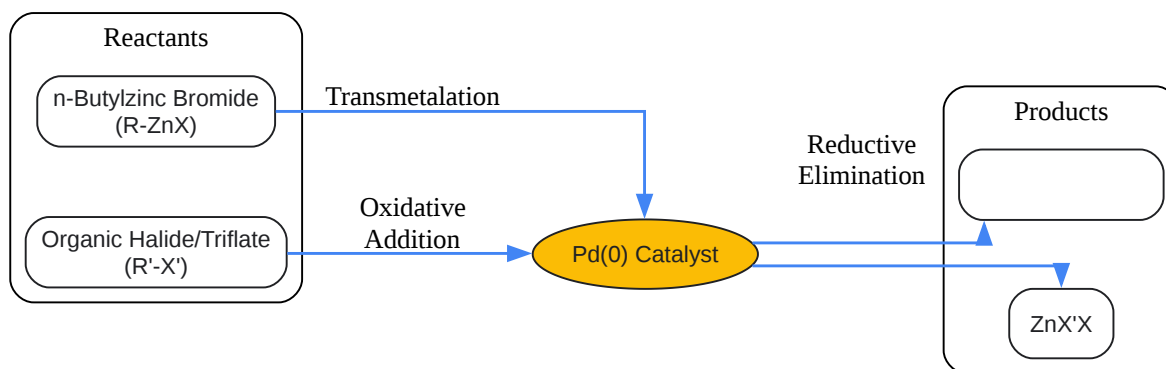
## Introduction

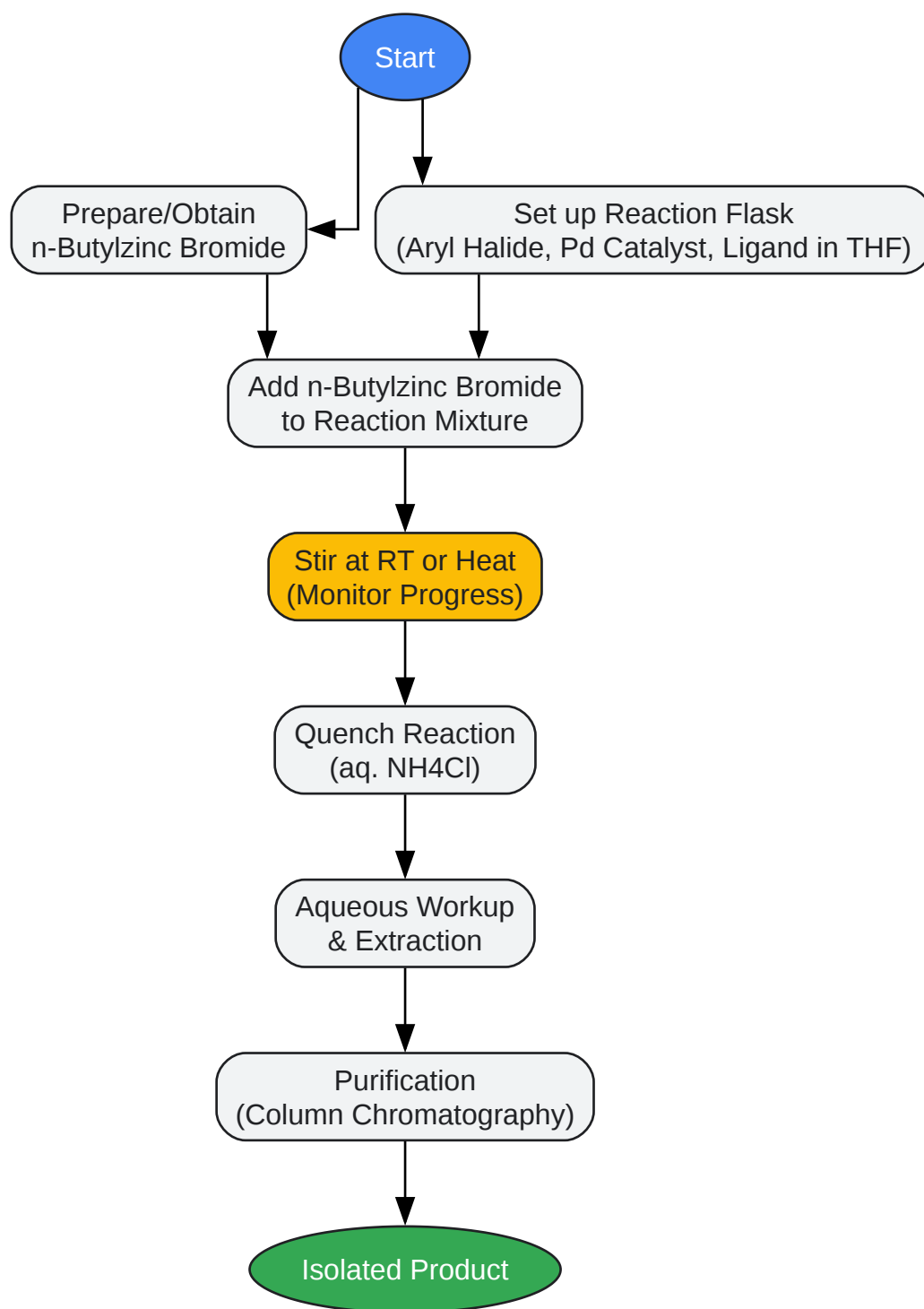
n-Butylzinc bromide is a versatile organozinc reagent increasingly utilized in organic synthesis, particularly in palladium-catalyzed Negishi cross-coupling reactions. Its moderate reactivity, compared to more aggressive organometallic reagents like Grignard or organolithium compounds, imparts a high degree of functional group tolerance. This chemoselectivity makes n-butylzinc bromide an invaluable tool for the construction of complex molecules, allowing for the formation of carbon-carbon bonds without the need for extensive protecting group strategies. These application notes provide a comprehensive overview of the functional group compatibility of n-butylzinc bromide, supported by quantitative data and detailed experimental protocols.

## Core Application: Negishi Cross-Coupling

The primary application of n-butylzinc bromide is in the Negishi cross-coupling reaction, where it serves as the nucleophilic partner to couple with various organic electrophiles, most commonly aryl, heteroaryl, and vinyl halides or triflates. The reaction is typically catalyzed by a palladium(0) complex.

A general schematic for the Negishi cross-coupling reaction is presented below:





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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)